

2-Chloroaniline hydrochloride CAS number and molecular weight

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Compound of Interest

Compound Name: 2-Chloroaniline hydrochloride

Cat. No.: B085806

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An In-depth Technical Guide to 2-Chloroaniline Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Chloroaniline hydrochloride**, a significant chemical intermediate in various industrial and research applications. This document details its chemical and physical properties, synthesis protocols, analytical methods, and key applications, with a particular focus on its relevance in organic synthesis and drug development.

Core Properties of 2-Chloroaniline Hydrochloride

2-Chloroaniline hydrochloride is the hydrochloride salt of 2-chloroaniline. It is a white to off-white crystalline powder soluble in water.^[1] The following table summarizes its key chemical and physical properties.

Property	Value
CAS Number	137-04-2
Molecular Formula	C ₆ H ₇ Cl ₂ N
Molecular Weight	164.03 g/mol [1][2][3]
Appearance	White to light yellow or gray crystals or crystalline powder[1][4]
Melting Point	220°C (sublimes)[1][5]
Solubility	Soluble in water, slightly soluble in ethanol[1]
Density	~1.505 g/cm ³ [1]
IUPAC Name	2-chloroanilinium chloride[2]
Synonyms	o-Chloroaniline hydrochloride, 2-Chlorophenylamine hydrochloride[2]

Synthesis of 2-Chloroaniline Hydrochloride

The industrial synthesis of **2-chloroaniline hydrochloride** is typically a two-step process. The first step involves the reduction of o-nitrochlorobenzene to o-chloroaniline, which is then converted to its hydrochloride salt.

Experimental Protocol: Synthesis

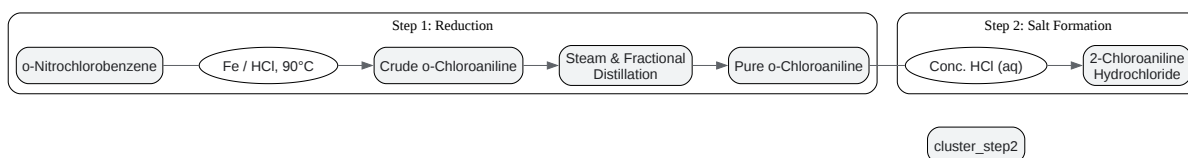
Step 1: Reduction of o-Nitrochlorobenzene to o-Chloroaniline

- **Reaction Setup:** In a round-bottom flask equipped with a mechanical stirrer and a reflux condenser, add o-nitrochlorobenzene, hydrochloric acid, water, and iron powder in a mass ratio of 1:0.017:0.33:1.[2]
- **Reduction:** Heat the reaction mixture to 90°C to initiate the reduction reaction.[2]
- **Isolation of Crude Product:** Once the reaction is complete, the mixture can be made basic to precipitate iron salts. The o-chloroaniline is then isolated, often via steam distillation.[6]

- Purification: The crude o-chloroaniline is purified by fractional distillation under reduced pressure to yield a product with a purity of up to 99.99%.^[2]

Step 2: Salt Formation

- Reaction: The purified o-chloroaniline is reacted with concentrated hydrochloric acid in an aqueous solution. For example, 3.06 g (0.024 mol) of o-chloroaniline can be added to a mixture of 40 mL of water and 24 mL of concentrated hydrochloric acid (0.29 mol).^[2]
- Crystallization: The resulting solution is cooled to allow the **2-chloroaniline hydrochloride** to crystallize.
- Isolation: The crystals are collected by filtration, washed with a small amount of cold solvent, and dried to yield the final product.



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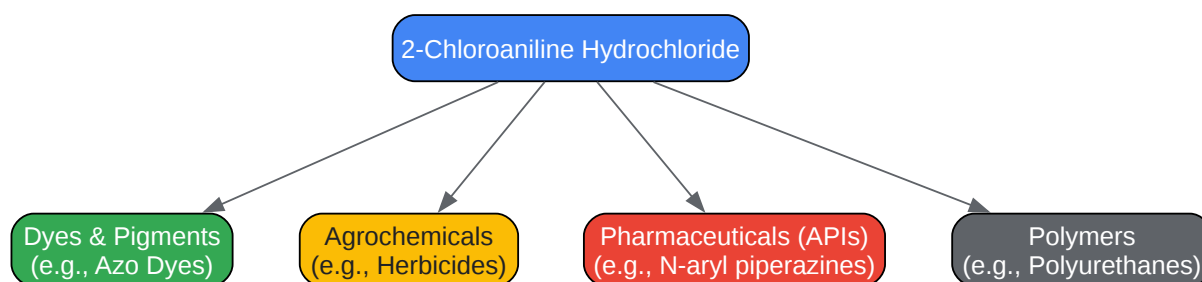
*Synthesis workflow for **2-Chloroaniline Hydrochloride**.*

Applications in Research and Industry

2-Chloroaniline and its hydrochloride salt are versatile intermediates in the chemical industry.

- Dye and Pigment Industry: It is used as a precursor, known as an ice dye color base, for producing various azo dyes for coloring textiles and other materials.^{[1][5]}
- Agrochemicals: It serves as a key building block in the synthesis of herbicides, such as Chlorsulfuron, which are vital for crop protection.

- **Pharmaceuticals:** In drug development, 2-chloroaniline is a crucial starting material for the synthesis of various active pharmaceutical ingredients (APIs). Its structure is incorporated into more complex molecules with therapeutic properties, such as N-aryl piperazines, which are intermediates for drugs like the antipsychotic aripiprazole.[7]
- **Polymers:** It can be used as a chain extender in the production of synthetic resins and polyurethane elastomers, enhancing their durability.



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*Key application areas of **2-Chloroaniline Hydrochloride**.*

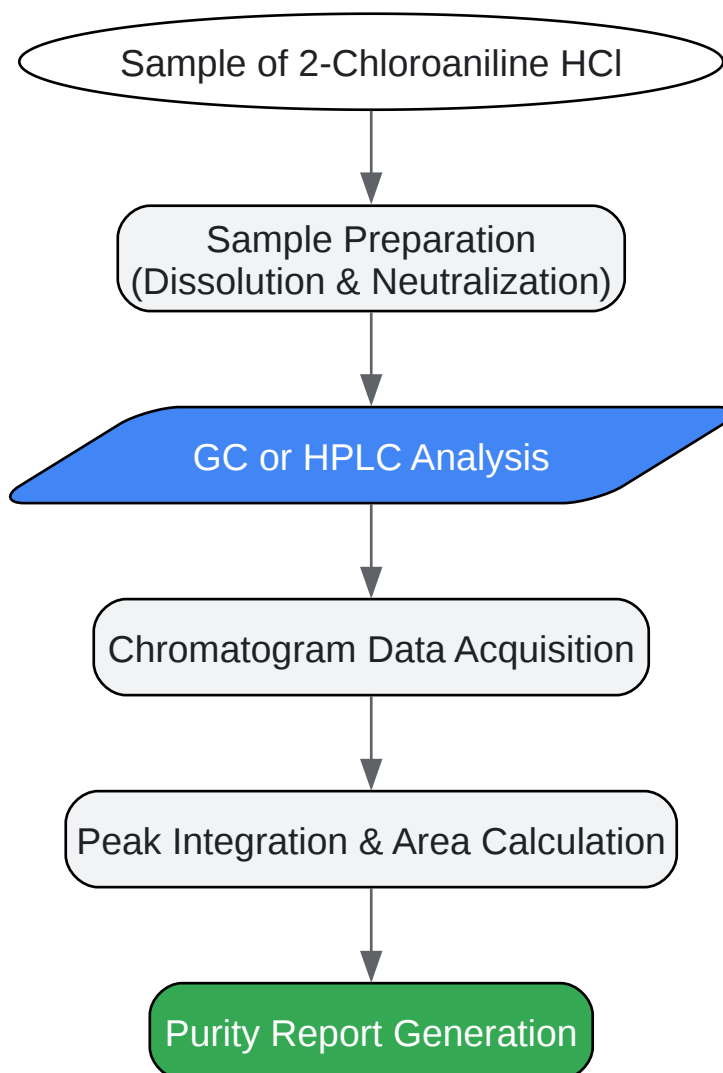
Analytical and Quality Control Methods

Ensuring the purity of **2-chloroaniline hydrochloride** is critical for its use in synthesis, especially in the pharmaceutical industry.

Experimental Protocol: Purity Analysis by Gas Chromatography (GC)

- **Sample Preparation:** Accurately weigh a sample of **2-chloroaniline hydrochloride** and dissolve it in a suitable solvent, such as methanol or a basic solution to liberate the free aniline.
- **GC System:** Use a gas chromatograph equipped with a flame ionization detector (FID) and a capillary column suitable for amine analysis (e.g., a DB-5 or equivalent).
- **Instrument Conditions:**

- Injector Temperature: 250°C
- Detector Temperature: 300°C
- Oven Program: Start at 100°C, hold for 2 minutes, then ramp up to 250°C at a rate of 10°C/min.
- Carrier Gas: Helium or Nitrogen.
- Analysis: Inject a small volume (e.g., 1 µL) of the prepared sample into the GC.
- Data Interpretation: The purity is determined by comparing the peak area of 2-chloroaniline to the total area of all peaks in the chromatogram. Impurities, such as isomers (e.g., 4-chloroaniline) or unreacted starting materials, can be identified and quantified.^[6] High-Performance Liquid Chromatography (HPLC) is also a common and effective method for purity assessment.^[6]



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General workflow for quality control analysis.

Safety and Handling

2-Chloroaniline hydrochloride is a hazardous substance and must be handled with appropriate safety precautions.

Hazard Class	Description
Acute Toxicity	Toxic if swallowed, in contact with skin, or if inhaled.[8][9]
Organ Toxicity	May cause damage to organs through prolonged or repeated exposure.[9]
Environmental	Very toxic to aquatic life with long-lasting effects. [8][9][10]

Safe Handling:

- Use only in a well-ventilated area or in a fume hood.[8]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[10]
- Avoid breathing dust or vapors.[10]
- Wash hands thoroughly after handling.[10]

Storage:

- Store in a cool, dry, well-ventilated place in a tightly sealed container.[11]
- Store locked up and away from incompatible materials such as strong oxidizing agents and strong bases.[10]

First Aid:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[10]
- Skin Contact: Immediately wash off with plenty of soap and water while removing all contaminated clothing. Seek immediate medical attention.[10]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[10]

- Ingestion: Do NOT induce vomiting. Rinse mouth and drink plenty of water. Seek immediate medical attention.[10]

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